

An In-depth Technical Guide to 4-Bromophenoxytriisopropylsilane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromophenoxytriisopropylsilane

CAS No.: 193966-77-7

Cat. No.: B140189

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromophenoxytriisopropylsilane**, a versatile silyl ether with significant applications in organic synthesis and drug discovery. As a bifunctional molecule, it incorporates a synthetically useful bromine atom, a stable triisopropylsilyl (TIPS) protected phenol, and a lipophilic character, making it a valuable building block in the synthesis of complex molecular architectures. This document will delve into its synthesis, spectroscopic characterization, key applications with a focus on cross-coupling reactions, and essential safety and handling protocols.

Molecular Structure and Physicochemical Properties

4-Bromophenoxytriisopropylsilane possesses a well-defined structure that dictates its reactivity and utility in organic synthesis. The key features include:

- **4-Bromophenyl Group:** The bromine atom on the aromatic ring serves as a versatile handle for a wide range of cross-coupling reactions, including Suzuki, Heck, Sonogashira, and Buchwald-Hartwig aminations. The reactivity of the C-Br bond is well-established in palladium-catalyzed transformations.^[1]
- **Triisopropylsilyl (TIPS) Ether:** The phenolic oxygen is protected by a bulky triisopropylsilyl group. The TIPS group is known for its high steric hindrance, which imparts significant stability to the protected hydroxyl group under a variety of reaction conditions, including exposure to strong bases and organometallic reagents.^{[2][3]} This stability is crucial in multi-step syntheses where other functional groups in the molecule need to be manipulated without affecting the phenol.

Property	Value	Source
CAS Number	193966-77-7	Internal Knowledge
Molecular Formula	C ₁₅ H ₂₅ BrOSi	Internal Knowledge
Molecular Weight	329.35 g/mol	Internal Knowledge
Appearance	Expected to be a colorless to pale yellow oil or low-melting solid	Deduced from similar compounds
Solubility	Soluble in common organic solvents (e.g., THF, DCM, diethyl ether, hexanes)	Deduced from similar compounds

Synthesis of 4-Bromophenoxytriisopropylsilane

The synthesis of **4-Bromophenoxytriisopropylsilane** is typically achieved through the silylation of 4-bromophenol with triisopropylsilyl chloride (TIPSCl) in the presence of a suitable base. The steric bulk of the TIPS group necessitates careful selection of reaction conditions to ensure efficient conversion.

Experimental Protocol: Synthesis via Silylation of 4-Bromophenol

This protocol describes a general and efficient method for the preparation of **4-Bromophenoxytriisopropylsilane**.

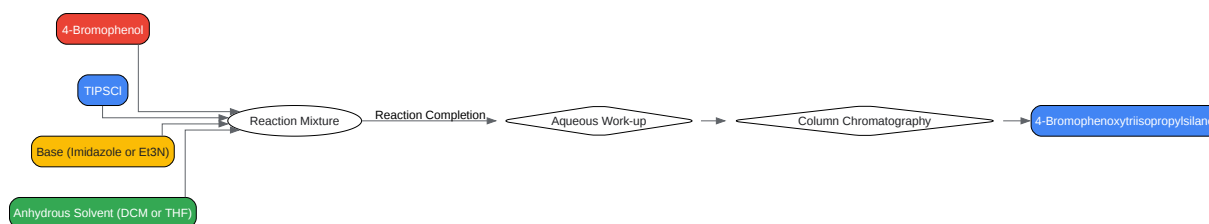
Materials:

- 4-Bromophenol
- Triisopropylsilyl chloride (TIPSCI)
- Imidazole or Triethylamine (Et_3N)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for elution

Step-by-Step Methodology:

- **Reaction Setup:** To a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), add 4-bromophenol (1.0 eq).
- **Dissolution:** Dissolve the 4-bromophenol in anhydrous DCM or THF.
- **Addition of Base:** Add imidazole (1.5-2.0 eq) or triethylamine (1.5 eq) to the solution and stir until all solids have dissolved. The base acts as a scavenger for the HCl generated during the reaction.^[3]
- **Addition of Silylating Agent:** Slowly add triisopropylsilyl chloride (1.1-1.2 eq) to the stirred solution at room temperature. The reaction is often exothermic, and for larger scale reactions, cooling in an ice bath may be necessary.

- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (4-bromophenol) is consumed.
- **Work-up:** Upon completion, quench the reaction by adding saturated aqueous NaHCO_3 solution. Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM or diethyl ether.
- **Washing:** Wash the combined organic layers sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate to afford **4-Bromophenoxytriisopropylsilane** as a pure compound.



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Caption: Synthetic workflow for **4-Bromophenoxytriisopropylsilane**.

Spectroscopic Characterization

Accurate characterization of **4-Bromophenoxytriisopropylsilane** is crucial for confirming its identity and purity. The following are the expected spectroscopic data based on its structure and data from analogous compounds.

¹H NMR (Proton Nuclear Magnetic Resonance)

- Aromatic Protons: Two doublets in the aromatic region (typically δ 6.8-7.5 ppm). The protons ortho to the bromine will appear as a doublet, and the protons ortho to the oxygen will appear as another doublet, both with typical ortho-coupling constants ($J \approx 8-9$ Hz).
- TIPS Group Protons: A septet (or multiplet) for the three methine (CH) protons of the isopropyl groups (typically δ 1.1-1.3 ppm) and a doublet for the 18 methyl (CH₃) protons (typically δ 1.0-1.1 ppm).

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

- Aromatic Carbons: Four signals in the aromatic region (typically δ 115-160 ppm). The carbon bearing the oxygen will be the most downfield, followed by the carbon bearing the bromine, and the two CH carbons.
- TIPS Group Carbons: Two signals for the isopropyl groups: one for the methine carbons (CH) and one for the methyl carbons (CH₃).

FTIR (Fourier-Transform Infrared Spectroscopy)

- Si-O-C Stretch: A strong and characteristic absorption band in the region of 1050-1150 cm⁻¹ is expected for the silyl ether linkage.[\[4\]](#)
- Aromatic C-H Stretch: Peaks above 3000 cm⁻¹.
- Aliphatic C-H Stretch: Peaks just below 3000 cm⁻¹ corresponding to the isopropyl groups.
- C-Br Stretch: A peak in the fingerprint region, typically around 500-600 cm⁻¹.
- Absence of O-H Stretch: The absence of a broad O-H stretching band around 3200-3600 cm⁻¹ confirms the successful protection of the phenolic hydroxyl group.[\[5\]](#)

Mass Spectrometry (MS)

- **Molecular Ion Peak (M⁺):** The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ($m/z = 329.35$). Due to the presence of bromine, a characteristic isotopic pattern will be observed with two peaks of nearly equal intensity at M⁺ and M+2.
- **Fragmentation Pattern:** Common fragmentation pathways for silyl ethers include the loss of an isopropyl group.[6][7] Fragmentation of the brominated aromatic ring may also be observed.[8]

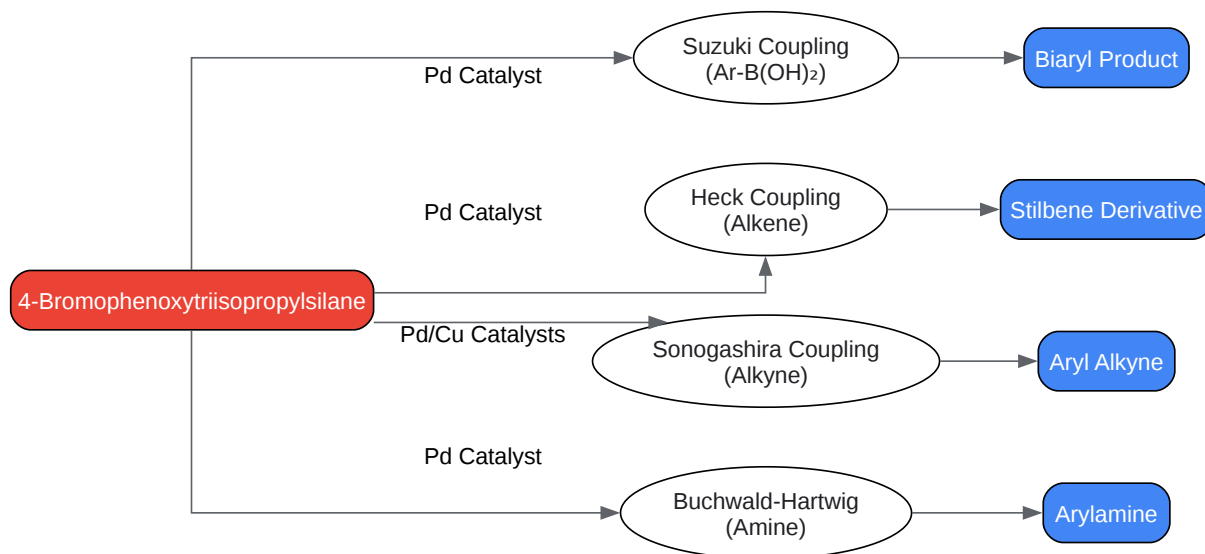
Applications in Drug Development and Organic Synthesis

The bifunctional nature of **4-Bromophenoxytriisopropylsilane** makes it a highly valuable intermediate in the synthesis of complex organic molecules, particularly in the field of drug discovery.

Precursor for Cross-Coupling Reactions

The primary application of this compound is as a building block in palladium-catalyzed cross-coupling reactions. The C-Br bond can be readily functionalized to introduce a wide variety of substituents, including:

- **Aryl and Heteroaryl Groups (Suzuki Coupling):** Reaction with boronic acids or esters allows for the formation of biaryl structures, which are common motifs in many pharmaceutical agents.
- **Alkenyl Groups (Heck Coupling):** Introduction of vinyl groups to form stilbene-like structures.
- **Alkynyl Groups (Sonogashira Coupling):** Formation of aryl alkynes, which are precursors to many complex molecules.
- **C-N Bond Formation (Buchwald-Hartwig Amination):** Synthesis of arylamines, an important class of compounds in medicinal chemistry.



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Caption: Key cross-coupling applications.

Deprotection to Reveal the Phenolic Hydroxyl Group

Following the desired synthetic transformations at the bromine position, the TIPS protecting group can be selectively removed to unmask the phenol. This is typically achieved under mild conditions using a fluoride source or acidic conditions, depending on the other functional groups present in the molecule.[9]

Common Deprotection Methods:

- Tetrabutylammonium fluoride (TBAF) in THF: A widely used and efficient method for cleaving silyl ethers.
- Hydrofluoric acid-pyridine (HF-Py) in THF: A less basic alternative to TBAF, suitable for base-sensitive substrates.

- Acidic conditions (e.g., acetic acid or HCl in a protic solvent): The TIPS group is more labile to acid than other bulky silyl ethers like TBDPS.

Safety, Handling, and Storage

As with all chemical reagents, proper safety precautions must be observed when handling **4-Bromophenoxytriisopropylsilane**.

- General Handling: Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[\[10\]](#) Avoid inhalation of vapors and contact with skin and eyes.
- Reactivity: Silyl halides and their derivatives are sensitive to moisture and can hydrolyze to release the corresponding silanol and hydrobromic acid.[\[10\]](#)[\[11\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from moisture and incompatible materials such as strong oxidizing agents and strong acids. [\[10\]](#)[\[11\]](#)

First Aid Measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.
- Ingestion: Do not induce vomiting. Give large quantities of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Conclusion

4-Bromophenoxytriisopropylsilane is a valuable and versatile synthetic intermediate that offers a unique combination of a stable, sterically hindered silyl ether and a reactive aromatic bromide. Its utility in a wide range of cross-coupling reactions makes it a key building block for

the synthesis of complex molecules in drug discovery and materials science. This guide provides the essential technical information for its synthesis, characterization, and safe handling, empowering researchers to effectively utilize this compound in their synthetic endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromophenoxytriisopropylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b140189/docs#an-in-depth-technical-guide-to-4-bromophenoxytriisopropylsilane>]

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